

Methyl 3-methoxy-4-nitrobenzoate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-methoxy-4-nitrobenzoate

Cat. No.: B1346451

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Methyl 3-methoxy-4-nitrobenzoate: A Technical Guide

Introduction: **Methyl 3-methoxy-4-nitrobenzoate** (CAS No. 5081-37-8) is a substituted aromatic compound belonging to the class of nitrobenzoates.^{[1][2]} As a functionalized nitroaromatic ester, it serves as a valuable intermediate in organic synthesis, particularly in the development of more complex molecules for pharmaceutical and materials science research. Its structure, featuring a methoxy group, a nitro group, and a methyl ester on a benzene ring, allows for diverse chemical modifications. This guide provides a comprehensive overview of its chemical properties, synthesis, analysis, and safety considerations, tailored for researchers and professionals in drug development.

Core Chemical and Physical Properties

The fundamental properties of **Methyl 3-methoxy-4-nitrobenzoate** are summarized below. The compound typically appears as a light yellow to yellow solid.^[1] While specific experimental data for properties like melting point, boiling point, and density are not readily available in published literature, its structural attributes provide a basis for predicting its behavior.

Property	Value	Source(s)
CAS Number	5081-37-8	[1][3][4][5]
Molecular Formula	C9H9NO5	[1][3]
Molecular Weight	211.17 g/mol	[1][3]
Appearance	Light yellow to yellow solid	[1]
Purity (Typical)	≥98%; A specific batch reported at 99.48% by LCMS	[1][5]
IUPAC Name	methyl 3-methoxy-4-nitrobenzoate	[5]
InChI Key	PVVFEPLFHDHKK-UHFFFAOYSA-N	[5]

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **Methyl 3-methoxy-4-nitrobenzoate**.

- **Mass Spectrometry (MS):** Electron ionization mass spectra are available for this compound, providing information on its molecular weight and fragmentation pattern. This data is compiled and accessible through the NIST WebBook.
- **Infrared Spectroscopy (IR):** Gas-phase IR spectral data is also available from the NIST WebBook. The spectrum would be expected to show characteristic absorption bands for the nitro group (NO₂), the ester carbonyl (C=O), and C-O stretching, as well as aromatic C-H and C=C vibrations.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While specific spectra for this exact isomer are not in the provided results, ¹H and ¹³C NMR are standard methods for its structural confirmation.[6][7] Based on related structures, the ¹H NMR spectrum would be expected to show distinct signals for the two methoxy protons, the three aromatic protons, and the methyl ester protons.[8] Similarly, the ¹³C NMR would show unique resonances for

each of the nine carbon atoms, with the carbonyl carbon appearing significantly downfield.[8]
[9]

Synthesis and Experimental Protocols

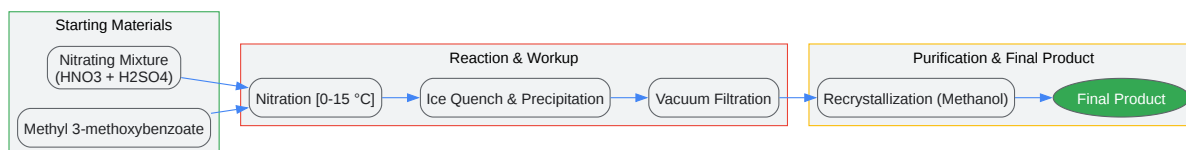
Methyl 3-methoxy-4-nitrobenzoate is typically synthesized via the electrophilic aromatic substitution of its precursor, Methyl 3-methoxybenzoate.[10] The process involves nitration using a mixture of concentrated nitric and sulfuric acids.

Experimental Protocol: Nitration of Methyl 3-methoxybenzoate

This protocol is a generalized procedure based on standard methods for the nitration of substituted methyl benzoates.[11][12][13][14]

- **Preparation of Nitrating Mixture:** In a separate flask, cautiously prepare the nitrating mixture by slowly adding concentrated nitric acid (1.0 eq) to chilled (0 °C) concentrated sulfuric acid (1.0 eq). Keep this mixture in an ice bath until use.
- **Reaction Setup:** Dissolve Methyl 3-methoxybenzoate (1.0 eq) in concentrated sulfuric acid in a round-bottomed flask equipped with a magnetic stirrer. Cool the flask in an ice-water bath to maintain a temperature between 0-10 °C.[14]
- **Nitration:** Add the cold nitrating mixture dropwise to the stirred solution of the ester over approximately 30-60 minutes.[11][14] It is critical to maintain the reaction temperature below 15 °C to prevent the formation of dinitrated byproducts.[14]
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir in the ice bath for an additional 15-30 minutes.[14] The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup and Isolation:** Carefully pour the reaction mixture onto a generous amount of crushed ice with stirring.[12][14] The crude **Methyl 3-methoxy-4-nitrobenzoate** will precipitate as a solid.
- **Purification:** Collect the solid product by vacuum filtration and wash it thoroughly with cold water to remove residual acid. A subsequent wash with ice-cold methanol or ethanol can

remove other impurities.[12][14] For higher purity, the product can be recrystallized from a minimal amount of hot methanol.[14][15]



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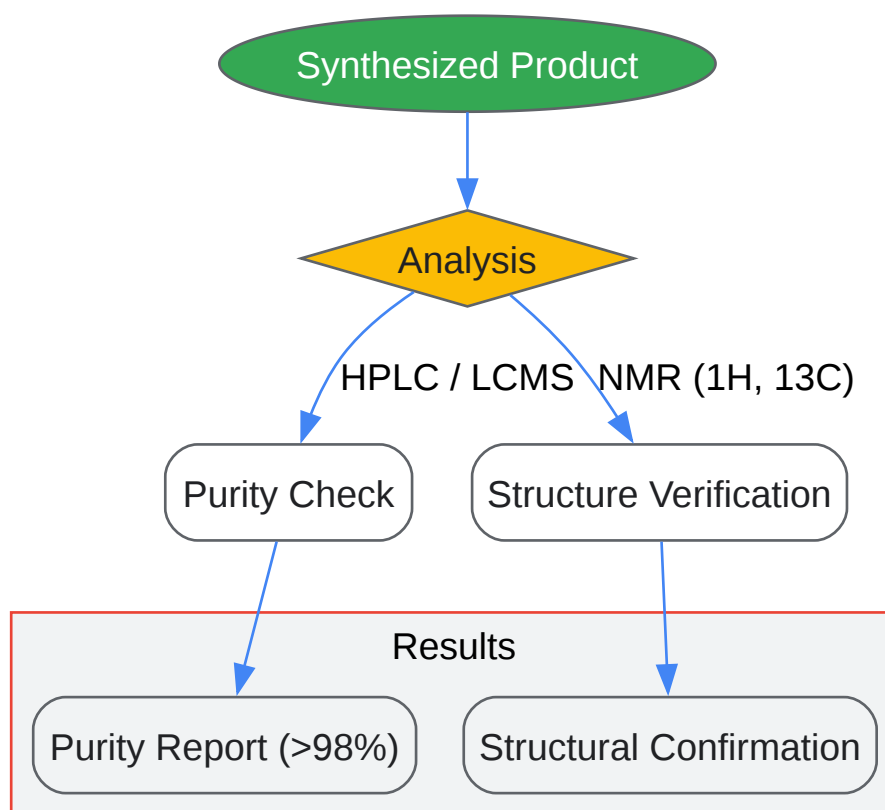
Caption: Synthesis workflow for **Methyl 3-methoxy-4-nitrobenzoate**.

Purity and Analytical Methods

Ensuring the purity and confirming the identity of the final compound is a critical step. A combination of chromatographic and spectroscopic techniques is typically employed.

Analytical Workflow

- High-Performance Liquid Chromatography (HPLC): HPLC is a highly sensitive method used to determine the purity of the compound and detect any trace impurities or byproducts from the synthesis.[7]
- Liquid Chromatography-Mass Spectrometry (LCMS): This technique couples the separation power of HPLC with the detection capabilities of mass spectrometry to confirm the molecular weight of the main product and identify impurities.[1]
- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure of the final product, ensuring the correct regiochemistry of the nitration.[7]



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Caption: Analytical workflow for product verification.

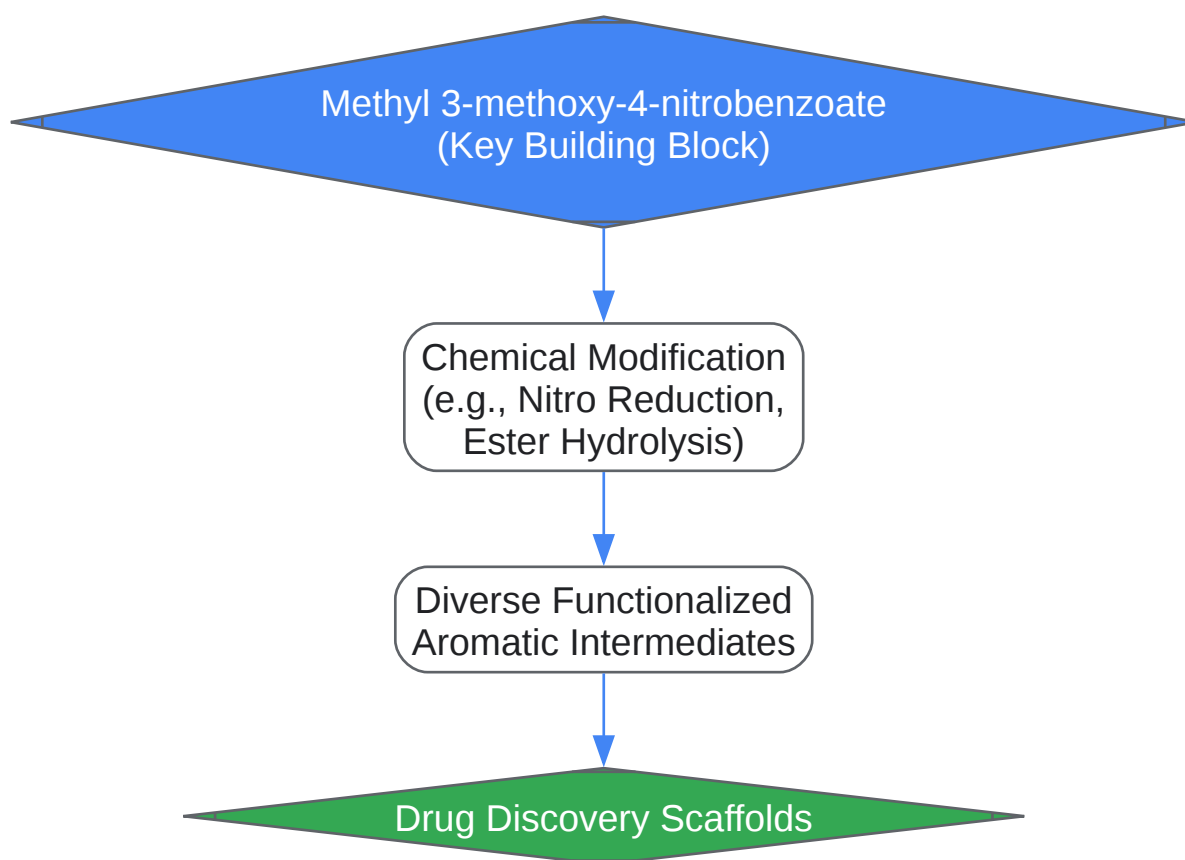
Biological Context and Applications

While **Methyl 3-methoxy-4-nitrobenzoate** has no documented direct biological activity, its significance lies in its role as a versatile chemical building block for the synthesis of biologically active compounds. Nitrobenzoate derivatives have been investigated for a range of therapeutic applications.

- **Scaffold for Drug Discovery:** The nitro group can be readily reduced to an amine, a key functional group in many pharmaceuticals. The ester can be hydrolyzed to a carboxylic acid or converted to other functional groups. This multi-functionality makes it a valuable starting point for creating libraries of novel compounds for drug screening.
- **Intermediate for Complex Syntheses:** Related structures serve as key intermediates in the synthesis of targeted therapies. For example, methyl 3-hydroxy-4-methoxybenzoate is a

precursor in a novel synthesis of Gefitinib, a potent inhibitor of the epidermal growth factor receptor (EGFR) used in cancer treatment.[16]

- Research in Medicinal Chemistry: The broader class of nitrobenzoates has been explored for various bioactivities, including antifungal properties and the inhibition of cancer cell migration.[17][18] The synthesis of derivatives from intermediates like **Methyl 3-methoxy-4-nitrobenzoate** is a common strategy in the search for new therapeutic agents.



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Caption: Role as an intermediate in drug discovery.

Safety and Handling

Proper handling of **Methyl 3-methoxy-4-nitrobenzoate** is essential for laboratory safety. The following information is derived from safety data for the compound and related nitroaromatics. [4][5][19]

Safety Aspect	Recommendation	Source(s)
GHS Classification	Warning (GHS07 Pictogram)	[5]
Hazard Statements	H302: Harmful if swallowed	[5]
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles, and a lab coat.	[5][19]
Engineering Controls	Use only in a chemical fume hood to avoid inhalation of dust.	[19]
Handling	Avoid contact with skin and eyes. Wash hands thoroughly after handling.	[19]
Storage	Store in a tightly closed container in a dry, well-ventilated area at room temperature.	[5]
Incompatibilities	Avoid contact with strong oxidizing agents.	[19]
First Aid (Eyes)	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
First Aid (Ingestion)	If swallowed, seek immediate medical attention.	[19]

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Methyl 3-methoxy-4-nitrobenzoate | 5081-37-8 [chemicalbook.com]
- 3. Methyl 3-methoxy-4-nitrobenzoate (CAS 5081-37-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. fishersci.com [fishersci.com]
- 5. Methyl 3-methoxy-4-nitrobenzoate | 5081-37-8 [sigmaaldrich.com]
- 6. rsc.org [rsc.org]
- 7. benchchem.com [benchchem.com]
- 8. rsc.org [rsc.org]
- 9. aiiinmr.com [aiinmr.com]
- 10. Methyl 3-methoxy-4-nitrobenzoate synthesis - chemicalbook [chemicalbook.com]
- 11. web.mnstate.edu [web.mnstate.edu]
- 12. westfield.ma.edu [westfield.ma.edu]
- 13. webassign.net [webassign.net]
- 14. Organic Syntheses Procedure [orgsyn.org]
- 15. youtube.com [youtube.com]
- 16. mdpi.com [mdpi.com]
- 17. researchgate.net [researchgate.net]
- 18. Effect of 4-methyl-3-nitrobenzoic acid on non-small cell lung cancer cell migration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Methyl 4-methoxy-3-nitrobenzoate | CAS#:40757-20-8 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Methyl 3-methoxy-4-nitrobenzoate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346451#methyl-3-methoxy-4-nitrobenzoate-chemical-properties]

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